

# Proper Disposal of SR-3029: A Guide for Laboratory Professionals

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: SR-3029

Cat. No.: B610973

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For immediate release: This document provides essential safety and logistical information for the proper disposal of **SR-3029**, a potent and selective CK1 $\delta$  and CK1 $\epsilon$  inhibitor used in laboratory research. Adherence to these procedures is critical to ensure the safety of laboratory personnel and to prevent environmental contamination.

**SR-3029** is classified as harmful if swallowed and very toxic to aquatic life with long-lasting effects[1]. Therefore, it must be disposed of as hazardous chemical waste through an approved waste disposal plant[1]. Under no circumstances should **SR-3029** be disposed of down the drain or in regular trash.

## Key Safety and Disposal Information

A summary of critical data for the handling and disposal of **SR-3029** is provided in the table below.

Parameter	Information	Source
Chemical Name	N-((6,7-Difluoro-1H-benzo[d]imidazol-2-yl)methyl)-9-(3-fluorophenyl)-2-morpholino-9H-purin-6-amine	[2]
Molecular Formula	C23H19F3N8O	[1][2]
Molecular Weight	480.45	[1][2]
GHS Hazard Class	Acute toxicity, Oral (Category 4), Acute aquatic toxicity (Category 1), Chronic aquatic toxicity (Category 1)	[1]
Hazard Statements	H302: Harmful if swallowed. H410: Very toxic to aquatic life with long lasting effects.	[1]
Disposal Precaution	P501: Dispose of contents/container to an approved waste disposal plant.	[1]
Incompatible Materials	Strong acids/alkalis, strong oxidizing/reducing agents.	[1]
Storage Conditions	Keep container tightly sealed in a cool, well-ventilated area. Store at +4°C.	[1][2]

## Experimental Protocol: Waste Collection and Segregation

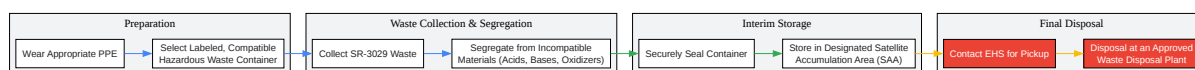
The following protocol outlines the detailed steps for the safe collection and segregation of **SR-3029** waste in a laboratory setting.

- Personal Protective Equipment (PPE): Before handling **SR-3029**, ensure appropriate PPE is worn, including safety glasses, gloves, and a lab coat.

- Waste Container Selection:
  - Use only designated, compatible, and clearly labeled hazardous waste containers. Plastic is generally preferred for chemical waste storage[3].
  - The container must have a secure, tight-fitting lid to prevent spills and evaporation[4].
  - Ensure the container is compatible with **SR-3029** and any solvents used. Avoid using metal containers if acids are present in the waste stream[4].
- Waste Segregation:
  - Collect **SR-3029** waste separately from other waste streams.
  - Crucially, do not mix **SR-3029** waste with incompatible materials such as strong acids, strong alkalis, strong oxidizing agents, or strong reducing agents[1].
  - Keep solid and liquid waste in separate containers[4].
- Labeling:
  - Clearly label the waste container with "Hazardous Waste," the full chemical name "**SR-3029**," and the specific GHS hazard pictograms (e.g., harmful, environmental hazard).
  - Indicate the accumulation start date on the label.
- Storage:
  - Store the sealed waste container in a designated and well-ventilated Satellite Accumulation Area (SAA) at or near the point of generation[3][5].
  - Ensure secondary containment, such as a spill tray, is in place[4].
- Disposal Request:
  - Once the container is full or has been in accumulation for the maximum allowed time (consult your institution's guidelines), contact your institution's Environmental Health and Safety (EHS) office for pickup and disposal[3].

## Disposal Workflow

The following diagram illustrates the logical workflow for the proper disposal of **SR-3029**.



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Caption: **SR-3029** Disposal Workflow Diagram.

By following these procedures, researchers, scientists, and drug development professionals can ensure the safe and compliant disposal of **SR-3029**, minimizing risks to personnel and the environment. Always consult your institution's specific waste management guidelines and the Safety Data Sheet for the most current information.

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Address: 3281 E Guasti Rd

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